

Essential Safety and Operational Guidance for Handling 9-Bromo-10-phenylanthracene

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Compound of Interest

Compound Name: 9-Bromo-10-phenylanthracene

Cat. No.: B179275

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This document provides immediate, essential safety and logistical information for the handling of **9-Bromo-10-phenylanthracene** (CAS No. 23674-20-6). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

9-Bromo-10-phenylanthracene is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Summary of Hazards:

Hazard Classification	Description
Acute Oral Toxicity	Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	Causes skin irritation.[2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][2]
Respiratory Irritation	May cause respiratory irritation.[2][3]
Aquatic Hazard (Chronic)	May cause long lasting harmful effects to aquatic life.[1]

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling this compound.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or punctures before use. Dispose of contaminated gloves after use in accordance with good laboratory practices. [3]
Eye and Face Protection	Safety goggles and/or face shield	Chemical splash goggles that meet ANSI Z87.1 standards are required. A face shield should be worn over goggles when there is a risk of splashing. [2]
Body Protection	Laboratory coat	A flame-resistant or 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes and skin contact.
Respiratory Protection	Respirator (if necessary)	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust. If engineering controls are insufficient, a NIOSH-approved respirator (e.g., N95 or P95 for dust) may be required. [2] [3]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Step-by-Step Handling and Disposal Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are accessible.[\[2\]](#)
 - Don all required PPE as detailed in the table above.
- Handling:
 - Conduct all manipulations, including weighing and transferring, within the fume hood to minimize inhalation exposure.
 - Avoid the formation of dust.[\[3\]](#)
 - Use a spatula or other appropriate tools for transferring the solid material.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- In Case of a Spill:
 - Evacuate personnel from the immediate area.
 - For small spills, use an inert absorbent material to sweep up the solid.
 - Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[\[3\]](#)
 - Avoid creating dust during cleanup.[\[3\]](#)
- Disposal:
 - Solid Waste: Collect any unused **9-Bromo-10-phenylanthracene** and contaminated disposable items (e.g., gloves, weigh boats) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **9-Bromo-10-phenylanthracene** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.

- Disposal Method: All waste must be disposed of through an approved waste disposal plant.^[2] Do not dispose of it in drains or waterways.

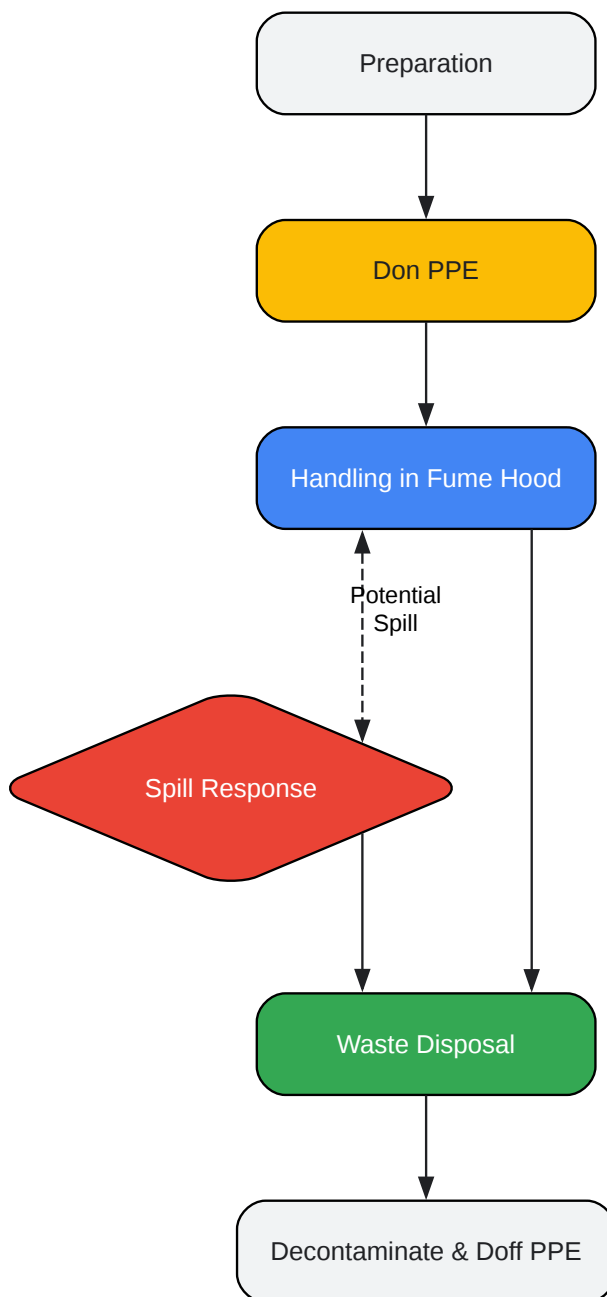
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician if symptoms persist. ^[2] ^[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, consult a physician. ^[2] ^[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. ^[2] ^[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. ^[2] ^[3]

Experimental Protocol Workflow

The following diagram illustrates the logical workflow for the safe handling of **9-Bromo-10-phenylanthracene**.



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Caption: Workflow for Safe Handling of **9-Bromo-10-phenylanthracene**.

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